

3-Isopropylphenyl diphenyl phosphate vs. brominated flame retardants efficacy

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Compound of Interest

Compound Name: 3-Isopropylphenyl diphenyl phosphate

Cat. No.: B110944

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A Comparative Guide: **3-Isopropylphenyl Diphenyl Phosphate** vs. Brominated Flame Retardants Efficacy

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the flame retardant efficacy of **3-Isopropylphenyl diphenyl phosphate** (IPPP) and traditional brominated flame retardants (BFRs). The information presented is based on available experimental data to assist in the evaluation of these alternatives for various applications.

Introduction to Flame Retardants

Flame retardants are crucial chemical additives that inhibit, suppress, or delay the spread of fire in various materials. For decades, brominated flame retardants (BFRs) have been the industry standard due to their high efficacy. However, mounting concerns over their environmental persistence and potential health risks have prompted a shift towards halogen-free alternatives like organophosphate esters, including **3-Isopropylphenyl diphenyl phosphate** (IPPP).

3-Isopropylphenyl diphenyl phosphate (IPPP), an aromatic organophosphate ester, primarily functions in the condensed phase.^[1] Upon heating, it promotes the formation of a protective char layer that insulates the underlying material from heat and oxygen, thereby impeding

combustion.^{[1][2]} IPPP is also valued for its dual functionality as a plasticizer, enhancing the flexibility of the polymer matrix.^[2]

Brominated Flame Retardants (BFRs), a diverse class of organobromine compounds, predominantly act in the gas phase.^[3] When subjected to heat, they release bromine radicals that interfere with the chain reactions of combustion in the flame, effectively quenching it.^[3] Common BFRs include polybrominated diphenyl ethers (PBDEs) like decabromodiphenyl ether (decaBDE) and tetrabromobisphenol A (TBBPA).

Comparative Efficacy Data

Direct, head-to-head comparative data for IPPP versus specific BFRs within the same polymer matrix and study is limited in publicly available literature. The following tables present a summary of available quantitative data from various sources to provide a comparative overview.

Disclaimer: The data presented below is compiled from different studies and for different specific compounds within the flame retardant classes. Direct comparison of absolute values should be made with caution. The efficacy of a flame retardant is highly dependent on its concentration, the specific polymer matrix, and the presence of other additives.

High Impact Polystyrene (HIPS)

Flame Retardant System	LOI (%)	UL 94 Rating	Peak Heat Release Rate (pHRR) (kW/m ²)	Reference
Pure HIPS	~18	No Rating	-	[4]
HIPS + Resorcinol bis(diphenyl phosphate) (RDP)	Moderate Increase	-	-	[4][5]
HIPS + Decabromodiphe nyl ether (DecaBDE) / Antimony Trioxide	V-0	-	-	[6]

Polycarbonate/ABS Blends (PC/ABS)

Flame Retardant System	LOI (%)	UL 94 Rating	Peak Heat Release Rate (pHRR) (kW/m ²)	Reference
Neat PC/ABS	22.4	-	-	[7]
PC/ABS + 19% Triphenyl Phosphate (TPP)	28.5	V-0	-	[7]
PC/ABS + Tetrabromobisph enol A (TBBPA) / Antimony Trioxide	V-0	-	-	[8]

Flexible Polyurethane Foam (FPUF)

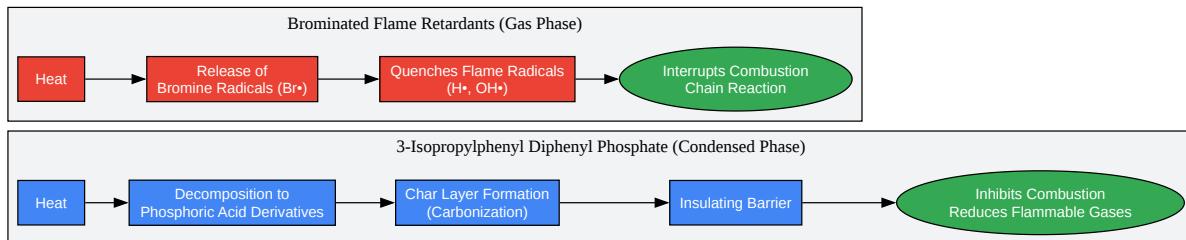
Flame Retardant System	LOI (%)	UL 94 Rating	Peak Heat Release Rate (pHRR) (kW/m ²)	Reference
FPUF + Isopropylphenyl diphenyl phosphate (IPPP)	-	-	-	[9]
FPUF + Decabromodiphenyl ether (decaBDE)	Increased FR characteristics	-	-	[10]

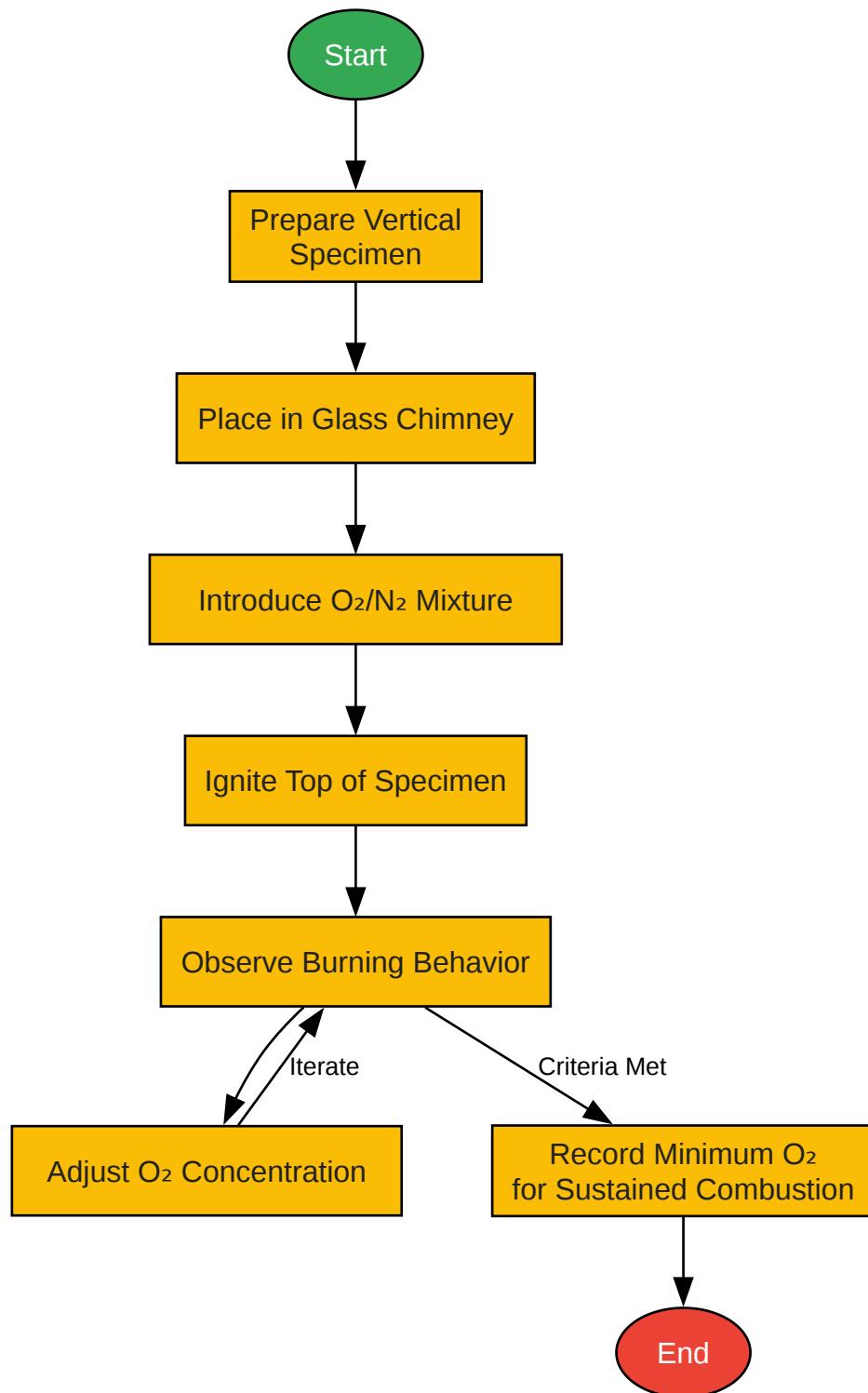
Epoxy Resins

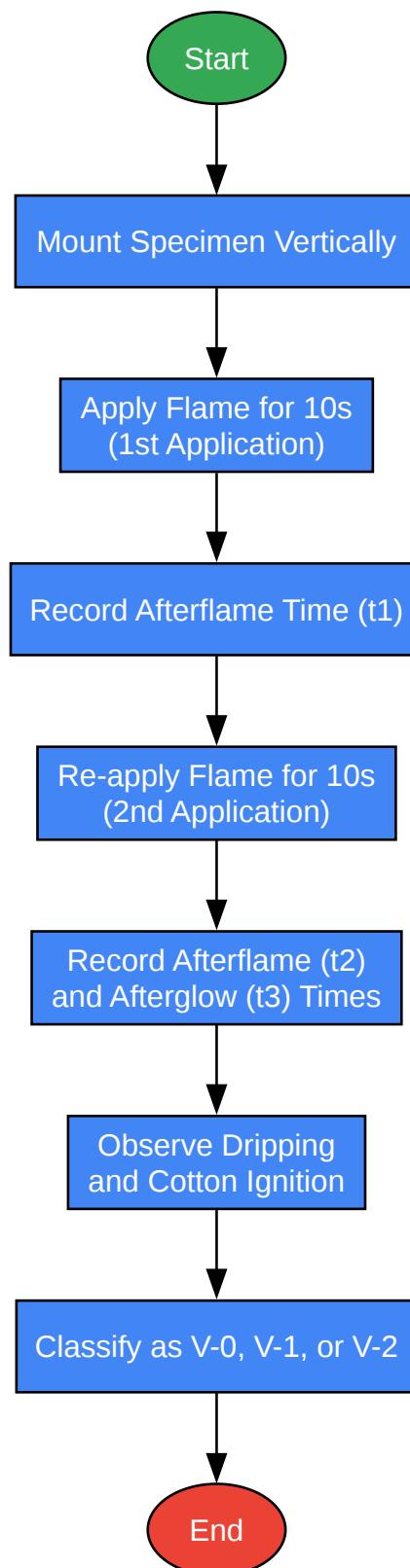
Flame Retardant System	LOI (%)	UL 94 Rating	Peak Heat Release Rate (pHRR) (kW/m ²)	Reference
Neat Epoxy	-	-	893.2	[11]
Epoxy + 10% Ammonium Polyphosphate (APP) + 5% Zinc Borate + 2% Zirconium Oxide	29.1	V-0	510.9 (42.8% reduction)	[11]
Epoxy + Tetrabromobisphenol A (TBBPA)	-	V-0 (achievable)	-	[3]

Mechanisms of Action

The fundamental difference in the flame retardant mechanisms of IPPP and BFRs is a key factor in their selection for specific applications.





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